

Spectroscopic Profiling of 2-(3-Bromobenzoyl)-1H-imidazole: An In-Depth Technical Guide

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Compound of Interest

Compound Name: 2-(3-Bromobenzoyl)-1H-imidazole
CAS No.: 554440-05-0
Cat. No.: B8703063

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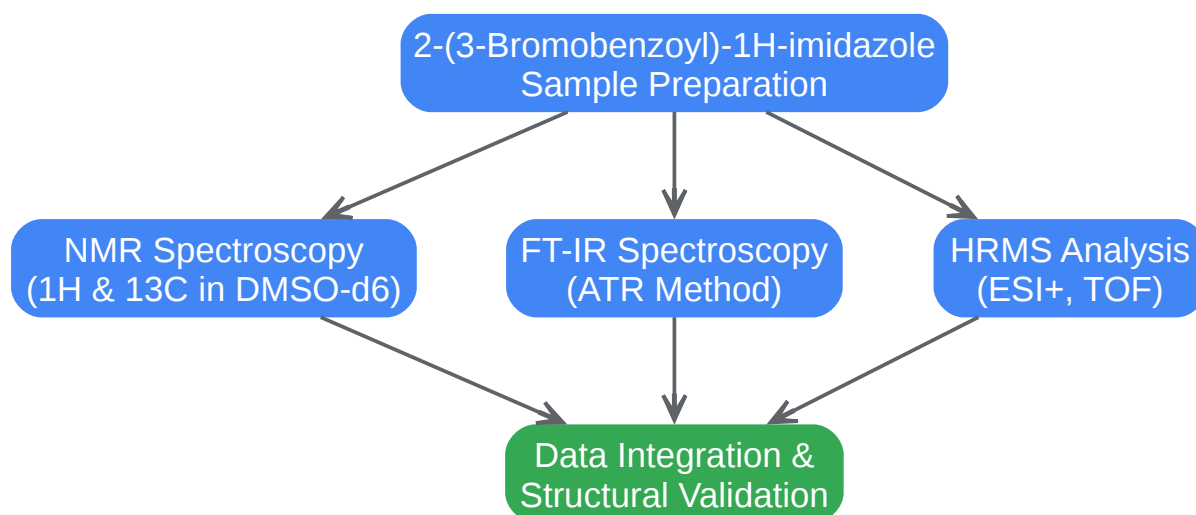
Executive Summary & Chemical Context

2-(3-Bromobenzoyl)-1H-imidazole (C₁₀H₇BrN₂O) is a highly functionalized heteroaromatic scaffold that serves as a critical intermediate in drug discovery and advanced synthetic methodologies. The 2-arylimidazole moiety is a privileged pharmacophore and a potent bidentate directing group. For example, the imidazole nitrogen actively coordinates with transition metals to facilitate highly regioselective processes, such as Ir(III)-catalyzed ortho-C(sp²)-H amidation, which proceeds smoothly even at room temperature due to the thermodynamic stability of the resulting metallacycle^[1].

For researchers synthesizing or utilizing this compound, rigorous spectroscopic validation is non-negotiable. The presence of the tautomeric 1H-imidazole ring, the conjugated ketone, and the heavy bromine atom creates a unique, highly diagnostic spectroscopic signature. This whitepaper provides a comprehensive, causality-driven guide to the Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared (FT-IR), and High-Resolution Mass Spectrometry (HRMS) profiles of **2-(3-Bromobenzoyl)-1H-imidazole**.

Self-Validating Analytical Workflow

To ensure scientific integrity, the analytical characterization must function as a self-validating system. Each spectroscopic technique is chosen not just to identify a functional group, but to cross-verify the findings of the other methods.



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Fig 1: Self-validating analytical workflow for spectroscopic characterization.

Step-by-Step Experimental Methodologies

- **NMR Sample Preparation:** Dissolve 10 mg of the analyte in 0.6 mL of deuterated dimethyl sulfoxide (DMSO- d₆). Causality: DMSO is a strong hydrogen-bond acceptor. It disrupts the extensive intermolecular hydrogen-bonding networks typical of imidazoles, sharpening the N-H resonance and preventing signal loss due to aggregation.
- **FT-IR Acquisition:** Place 1–2 mg of the neat solid directly onto the diamond crystal of an Attenuated Total Reflectance (ATR) FT-IR spectrometer. Causality: ATR avoids the moisture absorption artifacts inherent to KBr pellet pressing, ensuring that the broad N-H stretch observed is purely from the imidazole ring and not from ambient water contamination.
- **HRMS Ionization:** Prepare a 1 µg/mL solution in LC-MS grade methanol containing 0.1% formic acid. Inject 5 µL into an ESI-TOF mass spectrometer in positive ion mode. Causality: The basic nature of the imidazole nitrogen (pK_a ~7) naturally sequesters protons from the acidic matrix, guaranteeing near 100% ionization efficiency as the [M+H]⁺ species while suppressing unwanted sodium adducts.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR profile of **2-(3-Bromobenzoyl)-1H-imidazole** is defined by the strong electron-withdrawing nature of the carbonyl group and the rapid tautomerization of the imidazole ring.

¹H NMR Causality & Assignments

The carbonyl group at C-2 acts as a powerful deshielding cone, pulling electron density away from the adjacent phenyl ring. The proton at the 2'-position (H-2') is trapped between two electron-withdrawing groups (the carbonyl and the meta-bromine), shifting it significantly downfield to ~8.25 ppm.

Crucially, at room temperature, the N-H proton of the imidazole ring undergoes rapid intermolecular exchange. This tautomerization averages the chemical environments of the C-4 and C-5 protons, causing them to collapse into a broad singlet (or two very tightly coupled doublets) around 7.35 ppm. This broadening is a self-validating diagnostic feature of a free 1H-imidazole.

Table 1: ¹H NMR Data Summary (400 MHz, DMSO- d₆)

Position	Shift (ppm)	Multiplicity	Int.	J (Hz)	Causality / Assignment
N-H	13.20	br s	1H	-	Imidazole N-H; broad due to rapid proton exchange.
H-2'	8.25	t	1H	1.8	Phenyl; highly deshielded by adjacent Br and C=O.
H-6'	8.15	dt	1H	7.8, 1.5	Phenyl; deshielded by the ortho-carbonyl group.
H-4'	7.85	ddd	1H	8.0, 2.0, 1.0	Phenyl; ortho to the electronegative Br atom.
H-5'	7.50	t	1H	7.9	Phenyl; meta to both EWGs, least deshielded.
H-4, H-5	7.35	br s	2H	-	Imidazole backbone; averaged by tautomerization.

¹³C NMR Causality & Assignments

The ^{13}C spectrum confirms the carbon skeleton. The highly conjugated nature of the system pushes the carbonyl carbon slightly upfield compared to a standard aliphatic ketone (appearing at ~ 181.5 ppm rather than >200 ppm). The C-Br carbon (C-3') is characteristically shielded by the heavy atom effect, appearing around 122.0 ppm.

Table 2: ^{13}C NMR Data Summary (100 MHz, DMSO- d_6)

Shift (ppm)	Carbon Type	Causality / Assignment
181.5	C=O (Quaternary)	Ketone carbonyl; shielded by extensive conjugation.
143.2	Cq	Imidazole C-2; attached directly to the carbonyl.
138.8	Cq	Phenyl C-1'; attached directly to the carbonyl.
135.4, 132.1, 130.8, 128.5	CH	Phenyl carbons (C-4', C-2', C-5', C-6').
122.0	Cq	Phenyl C-3'; diagnostic heavy-atom shielding by Bromine.
130.5, 119.8	CH	Imidazole C-4, C-5; often broadened due to tautomerization.

Fourier-Transform Infrared (FT-IR) Spectroscopy

IR spectroscopy provides orthogonal validation of the functional groups identified in the NMR. The most critical diagnostic band is the C=O stretch. In an isolated ketone, this appears at $\sim 1715\text{ cm}^{-1}$. However, in **2-(3-Bromobenzoyl)-1H-imidazole**, the carbonyl is conjugated with both the phenyl ring and the imidazole π -system. This conjugation increases the single-bond character of the C=O bond, lowering its vibrational frequency to $\sim 1655\text{ cm}^{-1}$.

Table 3: FT-IR Vibrational Modes (ATR, neat)

Wavenumber (cm ⁻¹)	Intensity	Assignment	Causality
3150	Broad, Med	N-H stretch	Intermolecular H-bonding networks in the solid state.
3060	Weak	C-H stretch	Aromatic and heteroaromatic sp ² C-H bonds.
1655	Strong	C=O stretch	Frequency lowered by extensive cross-conjugation.
1560, 1420	Medium	C=C / C=N	Imidazole and phenyl ring skeletal vibrations.
1075	Strong	C-Br stretch	Diagnostic heavy halogen atom vibration.

High-Resolution Mass Spectrometry (HRMS)

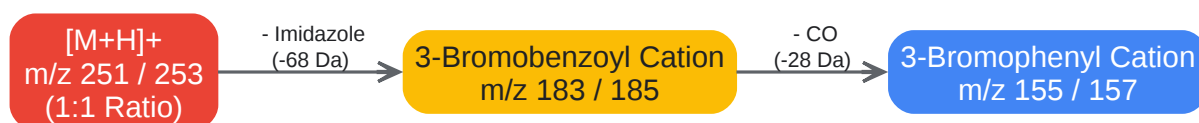
Mass spectrometry provides absolute confirmation of the molecular formula and structural connectivity. The mass spectrometric fragmentation of substituted imidazoles typically involves the cleavage of the substituent bonds before the more stable heteroaromatic ring ruptures, a phenomenon well-documented in electron impact and ESI studies[2].

Isotopic Self-Validation

Bromine naturally exists as two isotopes, ⁷⁹Br and ⁸¹Br, in a nearly 1:1 ratio. The HRMS spectrum will exhibit a diagnostic doublet at m/z 251.0 and 253.0. By monitoring this exact 1.997 Da mass difference and the ~1:1 intensity ratio, the system self-validates the presence of a single bromine atom, instantly ruling out isobaric interferences.

Fragmentation Pathway

During Collision-Induced Dissociation (CID), the weakest bond—the C-C bond linking the imidazole to the carbonyl—cleaves first. This neutral loss of the imidazole ring (-68 Da) generates a highly stable 3-bromobenzoyl acylium cation. Subsequent extrusion of carbon monoxide (-28 Da) yields the 3-bromophenyl cation.



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Fig 2: Primary ESI-MS fragmentation pathway of **2-(3-Bromobenzoyl)-1H-imidazole**.

Table 4: HRMS Data Summary (ESI+)

m/z Value	Ion Type	Relative Abundance	Assignment
250.98	[M+H] ⁺ (⁷⁹ Br)	100%	Protonated molecular ion.
252.98	[M+H] ⁺ (⁸¹ Br)	98%	Protonated molecular ion (Isotope).
182.94	Fragment (⁷⁹ Br)	65%	3-Bromobenzoyl acylium cation.
184.94	Fragment (⁸¹ Br)	64%	3-Bromobenzoyl acylium cation (Isotope).
154.94	Fragment (⁷⁹ Br)	30%	3-Bromophenyl cation.
156.94	Fragment (⁸¹ Br)	29%	3-Bromophenyl cation (Isotope).

Conclusion

The spectroscopic characterization of **2-(3-Bromobenzoyl)-1H-imidazole** relies on a triad of self-validating data points: the tautomerism-induced broadening in the ¹H NMR, the conjugation-shifted carbonyl stretch in the FT-IR, and the diagnostic 1:1 isotopic doublet in the HRMS. By understanding the causality behind these spectral phenomena—driven by the molecule's unique electronic and structural properties—researchers can ensure absolute confidence in their structural assignments prior to deploying this scaffold in complex synthetic workflows.

References

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